

The Discovery and Application of Benzaldehyde Tosylhydrazone: A Technical Guide

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Compound of Interest

Compound Name: Benzaldehyde tosylhydrazone

CAS No.: 17227-34-8

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Abstract

Benzaldehyde tosylhydrazone has emerged as a versatile and indispensable reagent in modern organic synthesis. Its discovery opened new avenues for the formation of carbon-carbon double bonds and the generation of diazo compounds under mild conditions. This technical guide provides an in-depth overview of the core aspects of **benzaldehyde tosylhydrazone**, including its synthesis, spectroscopic characterization, and its pivotal role in key reactions such as the Shapiro and Bamford-Stevens reactions. Detailed experimental protocols, quantitative data, and mechanistic diagrams are presented to offer a comprehensive resource for researchers in academia and the pharmaceutical industry.

Introduction

Benzaldehyde tosylhydrazone, a stable, crystalline solid, is a derivative of benzaldehyde and p-toluenesulfonylhydrazide.^[1] Its significance in organic chemistry stems from its ability to serve as a convenient precursor to a variety of reactive intermediates, most notably vinyl lithium reagents and diazo compounds. These intermediates are highly valuable in the construction of

complex molecular architectures, making **benzaldehyde tosylhydrazone** a key tool in natural product synthesis and medicinal chemistry. The two most prominent reactions involving tosylhydrazones are the Shapiro reaction and the Bamford-Stevens reaction, which provide powerful methods for the conversion of carbonyl compounds into alkenes.[2][3][4][5]

Synthesis of Benzaldehyde Tosylhydrazone

The preparation of **benzaldehyde tosylhydrazone** is a straightforward condensation reaction between benzaldehyde and p-toluenesulfonylhydrazide.[6] The reaction is typically carried out in a protic solvent such as methanol or ethanol and can be catalyzed by a small amount of acid.[5] A solvent-free grinding method has also been reported as an efficient and environmentally friendly alternative.[7]

General Experimental Protocol for Synthesis

A representative experimental procedure for the synthesis of **benzaldehyde tosylhydrazone** is as follows:

- In a suitable flask, dissolve p-toluenesulfonylhydrazide in methanol.[6]
- Add an equimolar amount of freshly distilled benzaldehyde to the solution.[6]
- Stir the mixture at room temperature. A mildly exothermic reaction may be observed.[6]
- The product, **benzaldehyde tosylhydrazone**, will precipitate out of the solution as a white solid.[6]
- Cool the mixture in an ice bath to maximize precipitation.[6]
- Collect the solid by vacuum filtration, wash with a small amount of cold methanol, and dry under vacuum.[6]

This procedure typically affords the product in high yield and purity.[6]

Quantitative Data for Synthesis

The synthesis of various substituted **benzaldehyde tosylhydrazones** has been reported with excellent yields. The following table summarizes representative yields for the synthesis of N'-

benzylidene-4-methylbenzenesulfonohydrazide and its derivatives.

Aldehyde	Reagent	Solvent	Conditions	Yield (%)	Reference
Benzaldehyde	p-toluenesulfonylhydrazide	Methanol	Room Temp, 15 min	87-93	[6]
4-Chlorobenzaldehyde	p-toluenesulfonylhydrazide	None (Grinding)	Room Temp, 1 min	95	[7]
2-Chlorobenzaldehyde	p-toluenesulfonylhydrazide	None (Grinding)	Room Temp, 1 min	91	[7]
4-Nitrobenzaldehyde	p-toluenesulfonylhydrazide	None (Grinding)	Room Temp, 1 min	96	[7]
4-Methoxybenzaldehyde	p-toluenesulfonylhydrazide	None (Grinding)	Room Temp, 1 min	94	[7]

Spectroscopic Characterization

The structural elucidation of **benzaldehyde tosylhydrazone** is confirmed through various spectroscopic techniques.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Nucleus	Solvent	Chemical Shift (δ , ppm)	Multiplicity	Assignment
1H	DMSO-d6	11.76	s	NH
8.26	s	CH=N		
7.81-7.72	m	Ar-H (tosyl)		
7.47-7.35	m	Ar-H (tosyl and benzylidene)		
2.36	s	CH3		
13C	DMSO-d6	144.1	C (tosyl, C-S)	
143.1	C (benzylidene, C=N)			
136.5	C (benzylidene, C-ipso)			
133.3, 132.0, 131.3, 130.4, 130.2, 128.1, 127.7, 127.0	Ar-C			
21.5	CH3			

Note: Data is for a representative substituted **benzaldehyde tosylhydrazone** (N'-(2-Chlorobenzylidene)-4-methylbenzenesulfonohydrazide).[7]

Infrared (IR) Spectroscopy

Wavenumber (cm-1)	Assignment
3192	N-H stretch
1593	C=N stretch
1329, 1169	S=O stretch

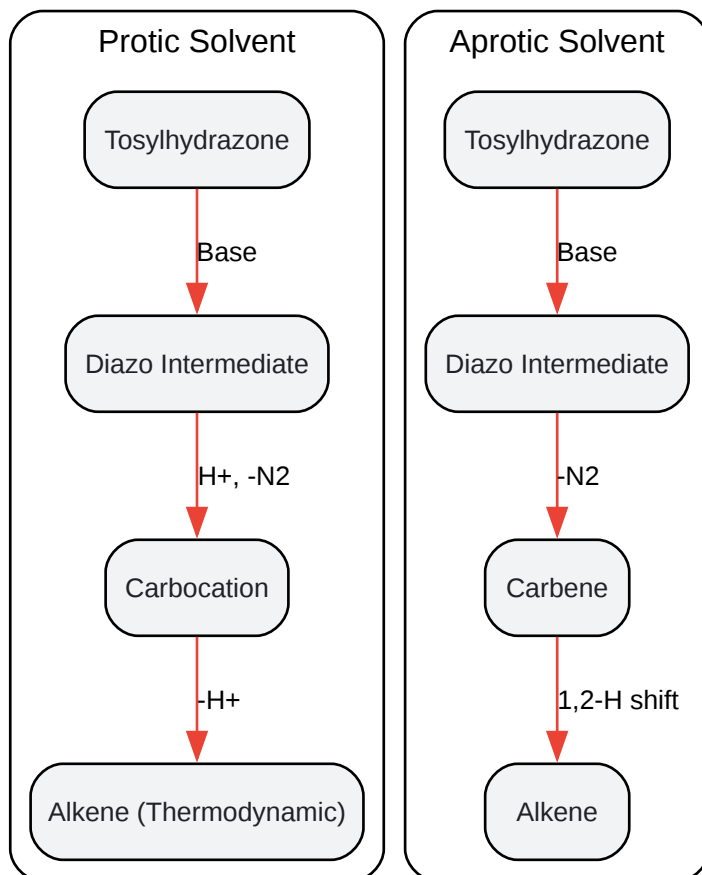
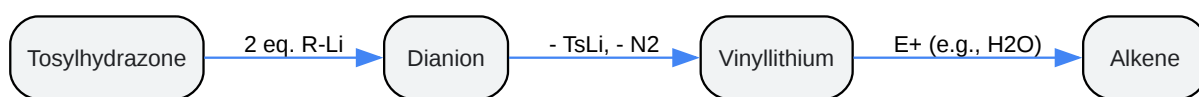
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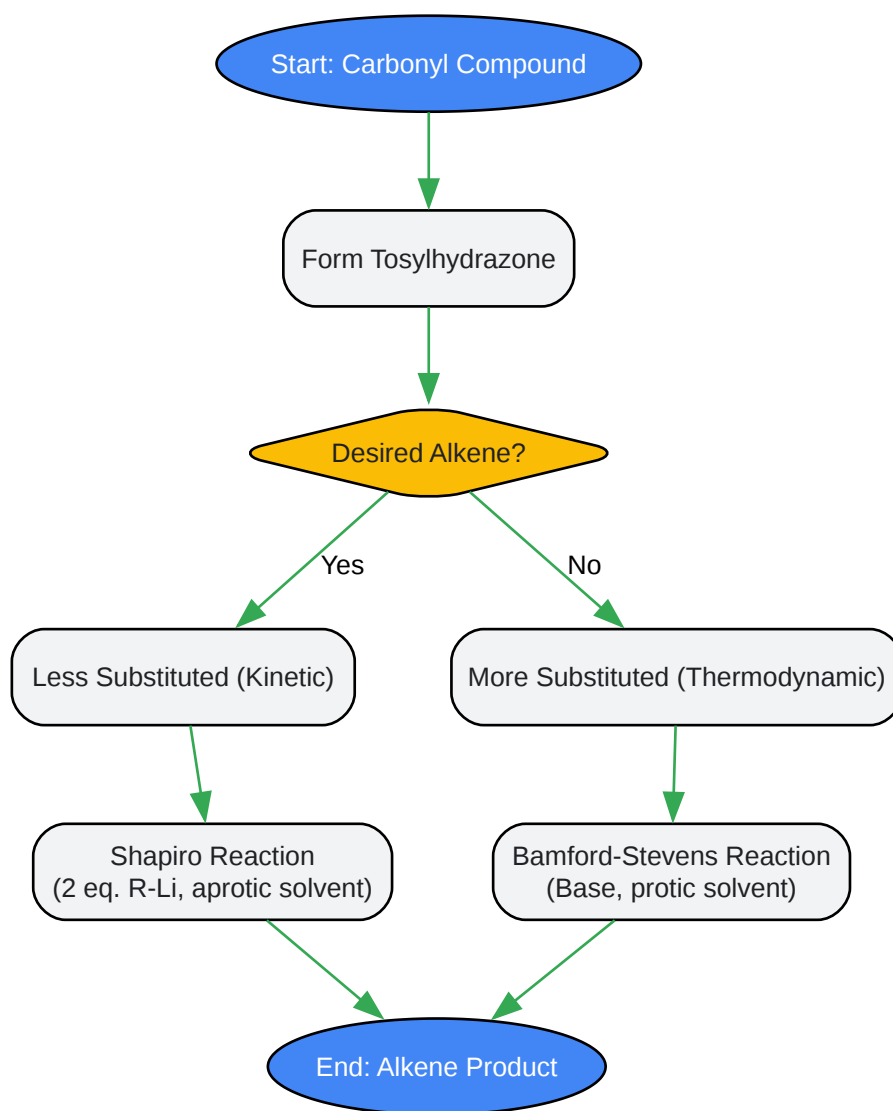
Key Applications in Organic Synthesis

Benzaldehyde tosylhydrazone is a cornerstone reagent for two important name reactions that facilitate the conversion of carbonyls to alkenes.

The Shapiro Reaction

Discovered by Robert H. Shapiro in 1967, the Shapiro reaction involves the treatment of a tosylhydrazone with at least two equivalents of a strong organolithium base, such as n-butyllithium, to generate a vinyl lithium intermediate.[2][4][8][9] This intermediate can then be quenched with an electrophile, most commonly a proton source like water, to yield an alkene. A key feature of the Shapiro reaction is that it typically forms the less substituted (kinetic) alkene product.[10]





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